

# Mercury-Free Gold Extraction: A Safer and Efficient Alternative for Artisanal Mining

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Gold;mercury

Cat. No.: B15488033

[Get Quote](#)

The global artisanal and small-scale gold mining (ASGM) sector, a vital source of income for millions, is undergoing a critical transition towards safer and more environmentally responsible practices. For decades, the prevalent use of mercury for gold extraction has posed severe health risks to miners and their communities, and caused widespread environmental contamination. This has prompted the development and promotion of mercury-free extraction methods that are not only safer but can also offer improved gold recovery rates.<sup>[1][2]</sup>

This document provides detailed application notes and protocols for three promising mercury-free gold extraction methods: the borax method, thiourea leaching, and thiosulfate leaching. These methods present viable alternatives to traditional mercury amalgamation, offering a pathway to a more sustainable and profitable artisanal mining sector. The information is intended for researchers, scientists, and drug development professionals interested in the technical aspects and practical implementation of these greener gold extraction technologies.

## Comparative Analysis of Mercury-Free Gold Extraction Methods

The selection of an appropriate mercury-free method depends on various factors, including the ore characteristics, available resources, and the technical skills of the miners. The following table summarizes the key quantitative parameters of the discussed methods, providing a basis for comparison.

Method	Reagents	Typical Gold Recovery (%)	Processing Time	Key Advantages	Key Disadvantages
Borax Method/Direct Smelting	Borax, Sodium Carbonate	70 - 98.3% <a href="#">[3]</a> <a href="#">[4]</a>	30 - 60 minutes for smelting <a href="#">[1]</a> <a href="#">[5]</a>	Simple, low-cost, eliminates mercury entirely, can be more efficient than amalgamation. <a href="#">[6]</a> <a href="#">[7]</a>	Requires high temperatures, not suitable for very low-grade ores. <a href="#">[8]</a>
Thiourea Leaching	Thiourea, Oxidizing Agent (e.g., Ferric Sulfate, Hydrogen Peroxide), Sulfuric Acid	87 - 96.5% <a href="#">[3]</a> <a href="#">[9]</a>	2 - 24 hours <a href="#">[3]</a> <a href="#">[9]</a>	Fast leaching kinetics, effective for some refractory ores. <a href="#">[10]</a> <a href="#">[11]</a>	Higher reagent cost, requires careful pH control, thiourea can be unstable. <a href="#">[11]</a> <a href="#">[12]</a>
Thiosulfate Leaching	Thiosulfate (Ammonium or Sodium), Copper Sulfate, Ammonia	54 - 89% <a href="#">[9]</a> <a href="#">[13]</a>	6 - 24 hours <a href="#">[9]</a> <a href="#">[14]</a>	Low toxicity, effective for some complex and carbonaceous ores. <a href="#">[4]</a>	More complex chemistry, sensitive to operating conditions, gold recovery from solution can be challenging. <a href="#">[4]</a> <a href="#">[6]</a>

## Experimental Protocols

## The Borax Method (Direct Smelting)

The borax method, often used in conjunction with direct smelting, is a simple and effective technique that utilizes borax as a flux to lower the melting point of gold and separate it from other minerals.[\[15\]](#)[\[16\]](#)

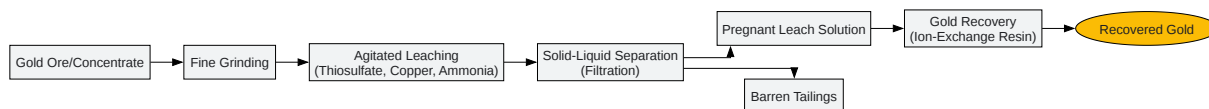
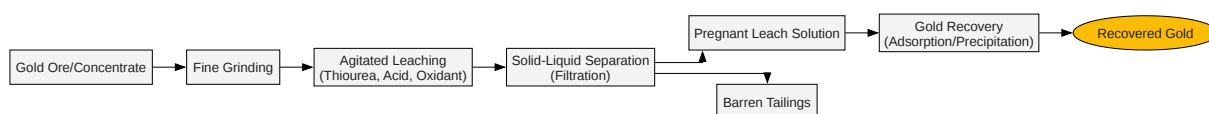
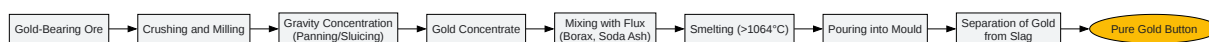
Materials:

- Gold concentrate (heavy mineral concentrate)
- Borax (sodium tetraborate)
- Sodium Carbonate (soda ash) (optional, improves slag fluidity)
- Crucible (clay or graphite)
- Heat source capable of reaching  $>1064^{\circ}\text{C}$  (e.g., furnace, blowtorch with bellows)
- Tongs
- Mould for pouring the molten metal
- Safety equipment (goggles, gloves, heat-resistant apron)

Protocol:

- Preparation of the Concentrate: The gold-bearing ore is first crushed and milled to liberate the gold particles. The resulting material is then concentrated using gravity separation methods like panning or sluicing to produce a heavy mineral concentrate.
- Mixing the Flux: The gold concentrate is mixed with fluxes. A common ratio is one part concentrate to two parts borax and two parts soda ash by volume.[\[1\]](#) For smaller amounts, a ratio of three parts borax to one part concentrate can be used.[\[17\]](#) A few drops of water can be added to create a cohesive mixture.[\[17\]](#)
- Smelting: The mixture is placed in a crucible. The crucible is then heated until the entire mixture becomes molten. The temperature must exceed the melting point of gold ( $1064^{\circ}\text{C}$ ).[\[18\]](#)[\[19\]](#) This process typically takes around 30 minutes.[\[1\]](#)

- **Pouring and Cooling:** Once the mixture is completely molten, the crucible is carefully removed from the heat source using tongs, and the molten material is poured into a pre-heated mould. The molten gold, being the densest, will settle at the bottom.
- **Separation:** After cooling, the gold button can be easily separated from the slag (the vitrified waste material). The slag is typically brittle and can be broken away with a hammer.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 911metallurgist.com [911metallurgist.com]
- 2. ehp.niehs.nih.gov [ehp.niehs.nih.gov]

- 3. researchgate.net [researchgate.net]
- 4. sgs.com [sgs.com]
- 5. e3s-conferences.org [e3s-conferences.org]
- 6. mdpi.com [mdpi.com]
- 7. researchgate.net [researchgate.net]
- 8. nora.nerc.ac.uk [nora.nerc.ac.uk]
- 9. ije.ir [ije.ir]
- 10. Research Portal [researchportal.murdoch.edu.au]
- 11. Thiourea Gold Leaching - 911Metallurgist [911metallurgist.com]
- 12. unitedchemicalcn.com [unitedchemicalcn.com]
- 13. journalssystem.com [journalssystem.com]
- 14. Gold Leaching from an Auriferous Ore by Alkaline Thiosulfate–Glycine–Copper Solution [mdpi.com]
- 15. CN108950202B - A kind of method for recovering gold from acid thiourea gold leaching solution - Google Patents [patents.google.com]
- 16. mgsrefining.com [mgsrefining.com]
- 17. Borax method - Wikipedia [en.wikipedia.org]
- 18. researchgate.net [researchgate.net]
- 19. bullionbypost.co.uk [bullionbypost.co.uk]
- To cite this document: BenchChem. [Mercury-Free Gold Extraction: A Safer and Efficient Alternative for Artisanal Mining]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15488033#mercury-free-gold-extraction-methods-for-artisanal-mining]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)